

Euphorbia factor L7b molecular weight and formula

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Compound of Interest

Compound Name: *Euphorbia factor L7b*

Cat. No.: *B10831712*

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Euphorbia Factor L7b: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Euphorbia factor L7b**, a complex diterpenoid isolated from plants of the Euphorbia genus. This document consolidates available data on its physicochemical properties, and while direct experimental data on its biological activity and mechanism of action are limited, it draws upon research on closely related lathyrane-type diterpenes to provide insights into its potential pharmacological significance.

Core Properties

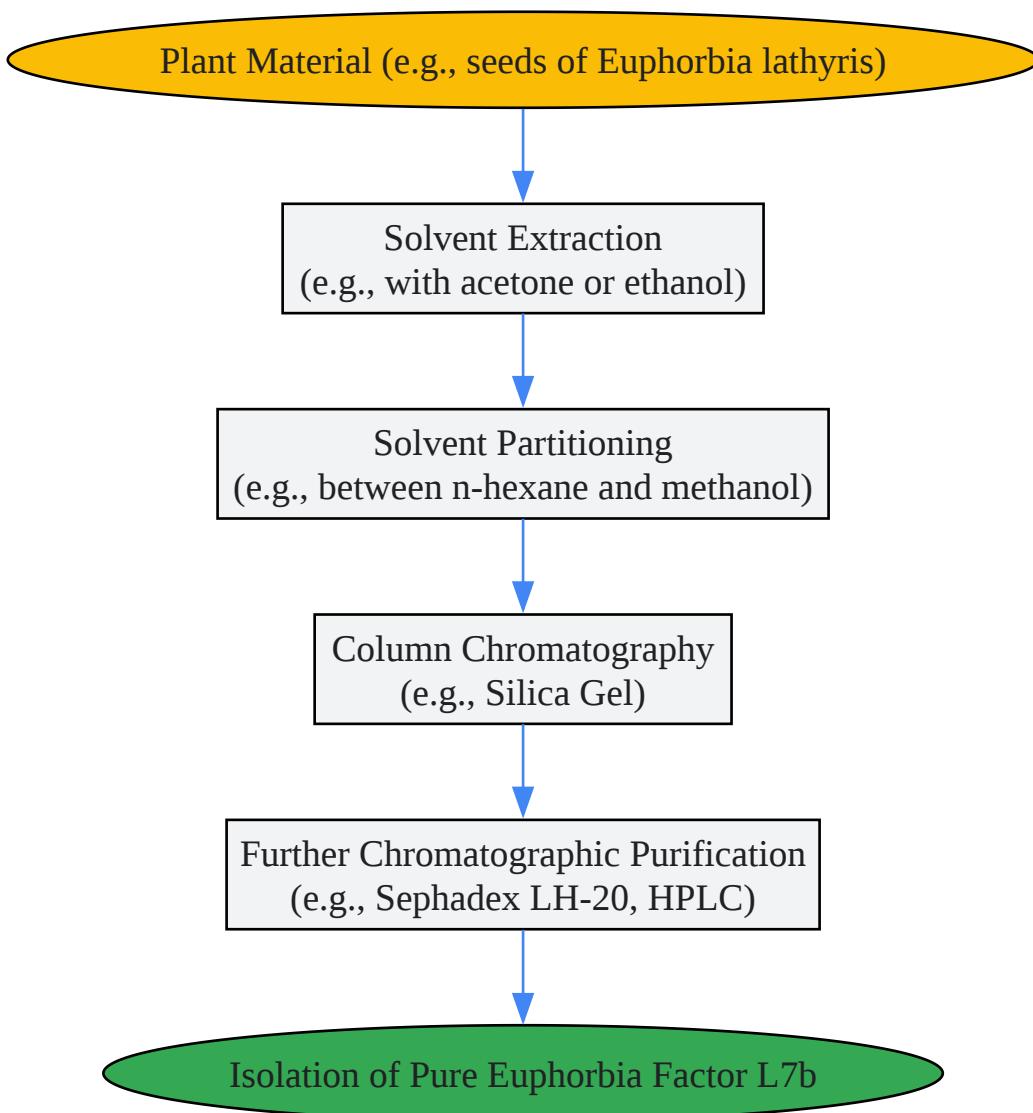
Euphorbia factor L7b is classified as an isolathyroiditerpene. Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
Molecular Weight	580.67 g/mol	
Chemical Formula	$C_{33}H_{40}O_9$	
CAS Number	93550-95-9	
Appearance	White to off-white solid	

Experimental Protocols

While a detailed, step-by-step experimental protocol for the isolation of **Euphorbia factor L7b** is not readily available in recent literature, the foundational method was described in a 1984 publication by Adolf et al. in *Phytochemistry*. The general approach for isolating lathyrane-type diterpenes from *Euphorbia lathyris* involves solvent extraction followed by chromatographic separation.

A generalized workflow for the isolation of such compounds is as follows:



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A generalized workflow for the isolation of lathyrane-type diterpenes.

Note: The specific solvents, gradients, and column materials would need to be optimized for the targeted isolation of **Euphorbia factor L7b**.

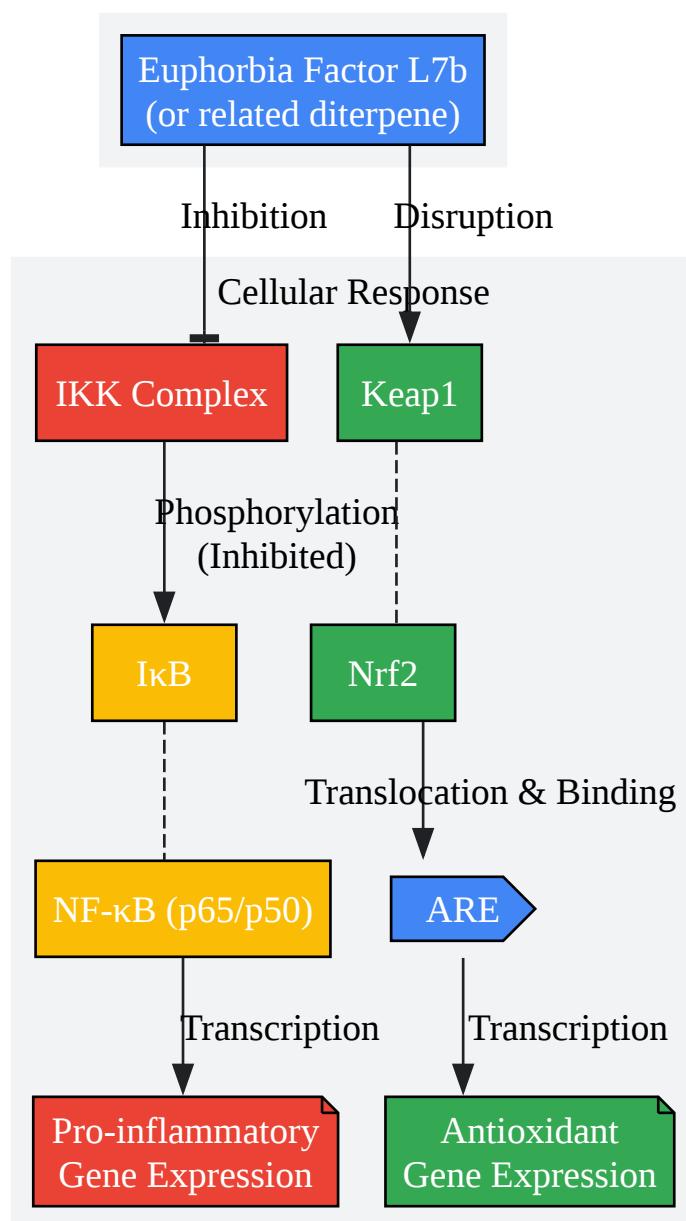
Biological Activity and Signaling Pathways

Direct studies on the biological activity and associated signaling pathways of **Euphorbia factor L7b** are not extensively documented in publicly available research. However, the broader class of lathyrane-type diterpenoids from Euphorbia species exhibits significant biological activities, primarily anti-inflammatory and cytotoxic effects.

Research on other Euphorbia factors, such as L1, L2, L3, L8, and L9, has demonstrated their ability to induce cytotoxicity in cancer cell lines. The proposed mechanisms of action for these related compounds include the disruption of the normal cell cycle and the induction of actin filament aggregation.

Furthermore, studies on the anti-inflammatory properties of flavonoids from Euphorbia hirta have implicated the involvement of the NF- κ B and Nrf2 signaling pathways. It is plausible that lathyrane diterpenes like **Euphorbia factor L7b** could exert their anti-inflammatory effects through modulation of similar pathways.

A hypothetical signaling pathway illustrating the potential anti-inflammatory mechanism of action for a lathyrane diterpene is presented below.

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Hypothesized anti-inflammatory signaling pathways for lathyrane diterpenes.

This diagram illustrates the potential for a compound like **Euphorbia factor L7b** to inhibit the NF-κB pathway, thereby reducing the expression of pro-inflammatory genes, and to activate the Nrf2 pathway, leading to an antioxidant response. It is crucial to note that this is a generalized model based on related compounds, and further research is required to elucidate the specific mechanisms of **Euphorbia factor L7b**.

Conclusion

Euphorbia factor L7b is a structurally complex natural product with defined physicochemical properties. While its specific biological functions remain to be fully elucidated, its classification within the lathyrane-type diterpenes suggests potential for anti-inflammatory and cytotoxic activities. Future research should focus on the targeted investigation of **Euphorbia factor L7b** to determine its precise mechanisms of action and to explore its potential as a lead compound in drug discovery and development.

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